

# Technical Guide: Safety & Handling of 2-Formylquinuclidine

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## Compound of Interest

Compound Name:	1-Azabicyclo[2.2.2]octane-2-carbaldehyde
CAS No.:	5778-97-2
Cat. No.:	B3273020

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## Beyond the SDS: A Pharmacophore-Based Hazard Analysis

### Part 1: Executive Summary & Chemical Identity

2-Formylquinuclidine (**1-Azabicyclo[2.2.2]octane-2-carbaldehyde**) is a high-value chiral building block, often utilized in the synthesis of Cinchona alkaloid analogs and asymmetric catalysts.<sup>[1]</sup> While standard Safety Data Sheets (SDS) for niche intermediates are often generic, the quinuclidine core dictates a specific and severe hazard profile that must not be underestimated.

**Critical Safety Directive:** Until specific toxicological data proves otherwise, this compound must be handled as Fatal in Contact with Skin (Category 1/2), inheriting the systemic toxicity of its parent structure, Quinuclidine.

## Chemical Identity Table

Property	Detail
IUPAC Name	1-Azabicyclo[2.2.2]octane-2-carbaldehyde
Common Name	2-Formylquinuclidine; Quinuclidine-2-carboxaldehyde
CAS Number	5778-97-2 (Isomer specific; verify with vendor)
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO
Molecular Weight	139.19 g/mol
Physical State	Solid (Low melting point) or Oil (depending on purity/salt form)
Solubility	Soluble in organic solvents (DCM, THF); Water soluble (basic pH)

## Part 2: Hazard Identification (The Core)[1]

Standard databases may list this compound simply as "Irritant," but this is a dangerous oversimplification. We apply a Structure-Activity Relationship (SAR) analysis to derive the true safety protocol.

### The Quinuclidine Toxicity Rule

The quinuclidine bicyclic cage is highly lipophilic and basic (pKa ~11). This allows it to rapidly penetrate the dermal barrier and enter the bloodstream, where it acts as a potent neurotoxin.

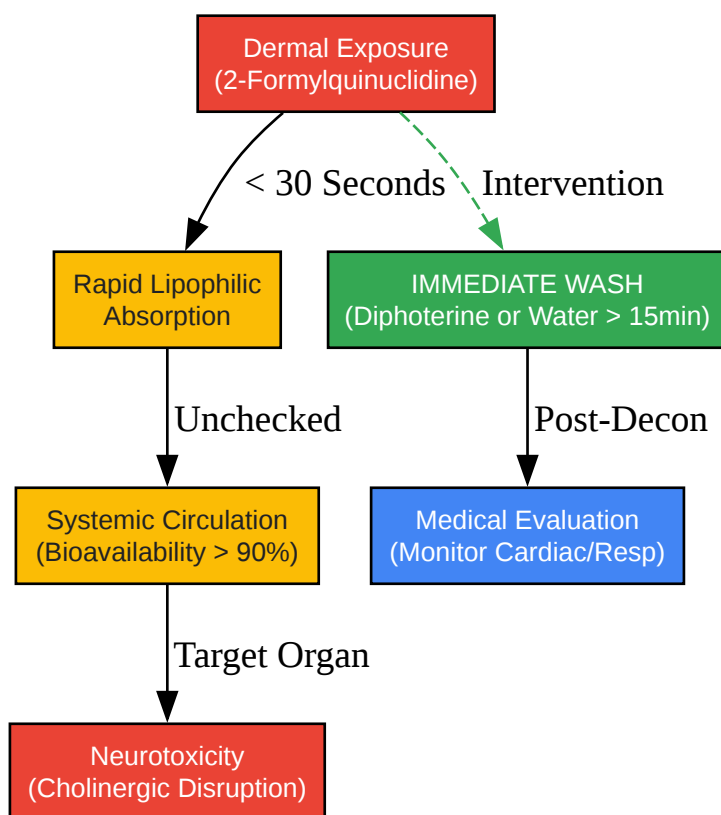
- Parent Compound Data (Quinuclidine, CAS 100-76-5):
  - H310: Fatal in contact with skin.[1][2][3]
  - H301: Toxic if swallowed.[1][2][3][4]
  - H314: Causes severe skin burns and eye damage.[1][2][4]

Inferred GHS Classification for 2-Formylquinuclidine: Based on the pharmacophore, we assign the following precautionary classifications:

Hazard Class	Category	Hazard Statement	Mechanism
Acute Tox.[1] (Dermal)	Cat.[1][2] 2	H310: Fatal in contact with skin	Rapid transdermal absorption of the lipophilic amine.[1]
Skin Corr./Irrit.	Cat.[1][2] 1B	H314: Causes severe skin burns	High basicity attacks lipid bilayers.[1]
Acute Tox.[1][2][4] (Oral)	Cat. 3	H301: Toxic if swallowed	Systemic cholinergic disruption.[1]
Sensitization	Cat. 1	H317: May cause allergic skin reaction	Aldehyde moiety reacts with nucleophilic protein residues (Schiff base formation).[1]

## Visualizing the Hazard Cascade

The following diagram illustrates the biological pathway of exposure and the necessary intervention logic.



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Figure 1: Pathophysiological cascade of quinuclidine exposure and critical intervention points.  
[1]

## Part 3: Handling & Stability Protocols

### Instability Factors

The aldehyde group at the C2 position is chemically labile.[1]

- Oxidation: Rapidly oxidizes in air to Quinuclidine-2-carboxylic acid.[1]
- Epimerization: The C2 center is prone to racemization under basic or acidic conditions.[1]
- Polymerization: Aldehydes can undergo self-aldol condensation if not stored correctly.[1]

### Storage "Gold Standard"

- Atmosphere: Strictly under Argon or Nitrogen.[1]

- Temperature: -20°C (Freezer).
- Container: Amber glass with a Teflon-lined cap (prevents UV degradation and leaching).[1]
- Dessicant: Store secondary container over Drierite or silica gel.[1]

## Engineering Controls & PPE

Do not rely on standard nitrile gloves alone.[1]

- Primary Barrier: Glove Box or Schlenk Line is mandatory for handling solids.[1]
- Glove Protocol (Double Gloving):
  - Inner Layer: 4 mil Nitrile (Tactility).[1]
  - Outer Layer: Silver Shield / Laminate (Chemical Impermeability) OR 8 mil Extended Cuff Nitrile.[1]
  - Rationale: Small bicyclic amines can permeate standard nitrile in <15 minutes.[1]
- Respiratory: Work strictly in a fume hood. If outside containment (e.g., spill cleanup), use a Full-Face Respirator with ABEK-P3 filters (Organic Vapor + Basic Gas + Particulate).[1]

## Part 4: Emergency Response & Disposal

### First Aid (Self-Validating Protocol)

- Skin Contact:
  - IMMEDIATE: Drench with water or Diphoterine® for 15 minutes.[1] Do not waste time removing clothing first—wash through it if necessary, then peel off.
  - Neutralize: Do NOT use vinegar or acids.[1] The heat of neutralization can worsen the burn.[1]
  - Transport: ER transport is mandatory due to potential delayed neurotoxicity.[1]

- Eye Contact: Irrigate for 30 minutes. The basic nature causes saponification of corneal tissues (liquefaction necrosis), which is deeper and faster than acid burns.

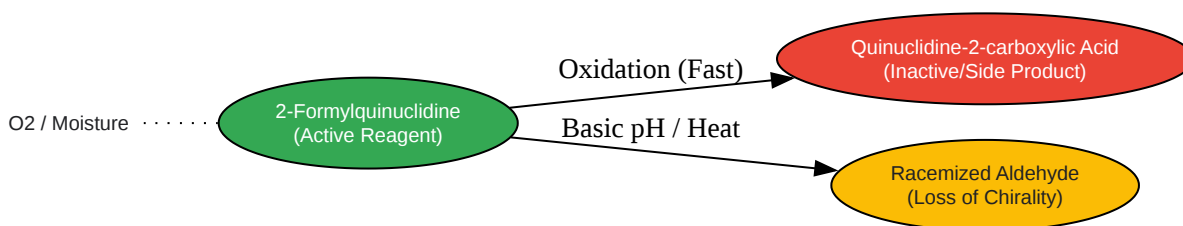
## Chemical Disposal

Never dispose of active aldehydes directly into organic waste streams.

- Quenching Step: Dissolve waste in acetone/water.[1] Add a mild oxidant (e.g., dilute KMnO<sub>4</sub> or bleach) or a reducing agent (NaBH<sub>4</sub>) to convert the reactive aldehyde to a stable acid or alcohol.
- Neutralization: Adjust pH to 6–8 with dilute HCl.
- Disposal: Classify as "Toxic Organic Waste" (Code: 6.1).[1]

## Part 5: Experimental Context (Synthesis & Degradation)

Understanding the degradation pathway helps in troubleshooting failed reactions (e.g., low yields in asymmetric synthesis).



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Figure 2: Primary degradation pathways affecting reagent quality.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13642990, **1-Azabicyclo[2.2.2]octane-2-carbaldehyde**. Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA). C&L Inventory: 1-azabicyclo[2.2.2]octane (Quinuclidine).<sup>[1]</sup> Retrieved from [[Link](#)]
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Disclaimer: This guide is for informational purposes only and does not replace the official SDS provided by your chemical supplier.<sup>[1]</sup> Always conduct a site-specific risk assessment before handling high-potency intermediates.

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## Sources

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